

# 3-Isopropoxybenzaldehyde: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 3-Isopropoxybenzaldehyde

Cat. No.: B1298940

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## Introduction

**3-Isopropoxybenzaldehyde** is an aromatic aldehyde of interest in organic synthesis, serving as a versatile intermediate in the preparation of more complex molecules for the pharmaceutical and chemical industries. This document provides a detailed overview of its synthesis, physicochemical properties, and safety information, tailored for researchers, scientists, and professionals in drug development.

## Physicochemical and Spectroscopic Data

The following tables summarize the key physical, chemical, and spectroscopic properties of **3-Isopropoxybenzaldehyde**.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	164.20 g/mol	[1][2]
CAS Number	75792-33-5	[1][3][4][5]
Appearance	Colorless to light yellow liquid or solid	[4][6]
Density	1.036 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1][4]
Boiling Point	256.8 °C at 760 mmHg	[1]
Flash Point	107.5 °C	[1]
Refractive Index	1.529	[1]
Molar Refractivity	48.9 cm <sup>3</sup>	[1]
Polar Surface Area	26.3 Å <sup>2</sup>	[1]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	[4]

Table 2: Spectroscopic and Analytical Data

Data Type	Value
SMILES String	<chem>CC(C)Oc1cccc(C=O)c1</chem>
InChI	1S/C10H12O2/c1-8(2)12-10-5-3-4-9(6-10)7-11/h3-8H,1-2H3
InChI Key	NOBKCEXLDDGYID-UHFFFAOYSA-N

## Synthesis of 3-Isopropoxybenzaldehyde

A common and effective method for the synthesis of **3-Isopropoxybenzaldehyde** is through the Williamson ether synthesis, starting from 3-hydroxybenzaldehyde and 2-bromopropane.

## Experimental Protocol: Williamson Ether Synthesis

This protocol details the synthesis of **3-Isopropoxybenzaldehyde** from 3-hydroxybenzaldehyde and 2-bromopropane.<sup>[6]</sup>

### Materials:

- 3-hydroxybenzaldehyde
- 2-bromopropane
- Potassium t-butoxide
- Dimethyl sulfoxide (DMSO)
- Ethyl acetate
- Brine
- Magnesium sulfate (MgSO<sub>4</sub>)
- Silica gel
- Ether
- Hexanes

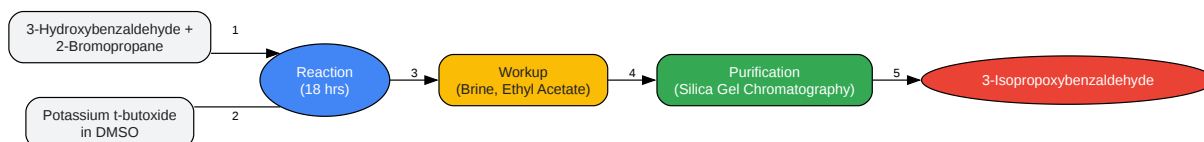
### Procedure:

- To a solution of 3-hydroxybenzaldehyde (6.00 g, 49.1 mmol) in DMSO (100 mL), add potassium t-butoxide (6.34 g, 56.5 mmol).
- Stir the resulting mixture for 20 minutes.
- Add 2-bromopropane (7.25 g, 59 mmol) to the reaction mixture.
- Stir the reaction for 18 hours.
- Dilute the reaction mixture with brine (100 mL).

- Extract the aqueous layer with ethyl acetate (3 x 125 mL).
- Combine the organic layers and dry with  $\text{MgSO}_4$ .
- Concentrate the organic solution.
- Purify the resulting residue by column chromatography on silica gel using an eluent of ether:hexanes (10:90).
- The final product, **3-isopropoxybenzaldehyde**, is obtained as a colorless oil (4.61 g, 57% yield).[6]

### Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-Isopropoxybenzaldehyde** via the Williamson ether synthesis.



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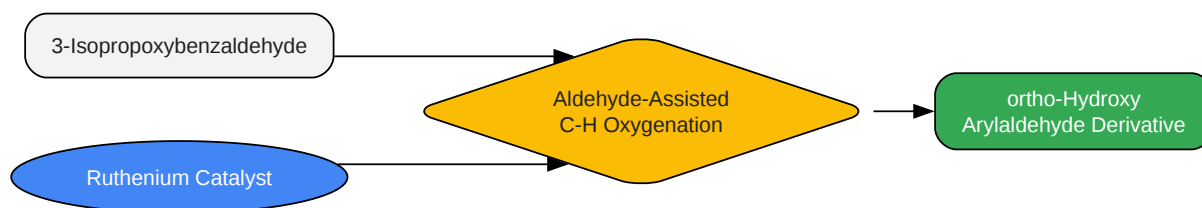
Caption: Workflow for the synthesis of **3-Isopropoxybenzaldehyde**.

## Applications in Synthesis

**3-Isopropoxybenzaldehyde** is a useful building block in organic synthesis. For instance, it has been utilized in the preparation of ortho-hydroxy arylaldehydes through a ruthenium-catalyzed aldehyde-assisted C-H oxygenation reaction.[4]

### Logical Relationship of a C-H Oxygenation Reaction

The diagram below outlines the conceptual transformation of **3-Isopropoxybenzaldehyde** into an ortho-hydroxy arylaldehyde derivative.



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